

# Spectroscopic Data for (E)-2-Phenylethenesulfonyl Chloride: A Technical Guide

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## Compound of Interest

Compound Name: (E)-2-Phenylethenesulfonyl chloride

Cat. No.: B1366571

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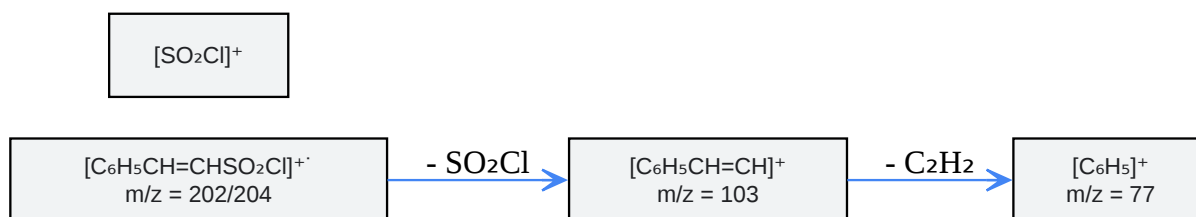
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This technical guide provides a comprehensive overview of the key spectroscopic data for **(E)-2-Phenylethenesulfonyl chloride**, a valuable reagent in organic synthesis and chemical biology. The following information has been compiled to support researchers, scientists, and drug development professionals in the accurate identification and characterization of this compound.

**(E)-2-Phenylethenesulfonyl chloride**, also known as trans- $\beta$ -styrenesulfonyl chloride, is a bifunctional molecule featuring a phenyl group, a vinyl sulfonyl chloride moiety, and a trans-configured double bond. Its unique structural features make it a subject of interest for various chemical transformations. Accurate spectroscopic analysis is paramount for confirming its identity and purity. The data presented herein is sourced from reputable databases and provides a baseline for the analytical characterization of this compound.

## Molecular Structure

The structure of **(E)-2-Phenylethenesulfonyl chloride** is fundamental to understanding its spectroscopic properties. The key structural features include an aromatic ring, a carbon-carbon double bond in the E (trans) configuration, and a sulfonyl chloride group.



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